

Sourcing and Qualification of Bis(4-aminophenoxy)ethane

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Compound of Interest

Compound Name: *Bis(4 aminophenoxy)ethane*

Cat. No.: *B14062377*

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A Technical Guide for Drug Development & MedTech Professionals

Executive Summary & Critical Disambiguation

Bis(4-aminophenoxy)ethane (BAPE) is a high-performance aromatic diamine monomer primarily used to synthesize polyimides with exceptional thermal stability and mechanical flexibility.^[1] In the context of drug development and medical technology, it is a critical raw material for medical-grade polyimides (used in catheters, flexible bio-electronics, and implants).

CRITICAL WARNING: Isomer Distinction Researchers frequently confuse this compound with its ortho-isomer. You must verify the specific substitution pattern required for your application before sourcing.

Feature	Para-Isomer (The Subject of this Guide)	Ortho-Isomer (Common Confusion)
Chemical Name	1,2-Bis(4-aminophenoxy)ethane	1,2-Bis(2-aminophenoxy)ethane
CAS Number	6052-10-4	52411-34-4
Structure	p-Substitution (Linear, Rigid)	o-Substitution (Bent, Chelating)
Primary Use	Medical Polyimides, High-Temp Polymers	BAPTA Precursor (Ca ²⁺ Signaling)
Melting Point	179–181 °C	131–133 °C

Guidance: If your project involves calcium signaling or chelator synthesis, you likely need the ortho-isomer (CAS 52411-34-4). If you are developing flexible medical tubing, insulating films, or drug-eluting polymer matrices, you need the para-isomer (CAS 6052-10-4).

Commercial Supply Landscape

The market for Bis(4-aminophenoxy)ethane is bifurcated into "Industrial Grade" (electronics/aerospace focus) and "Research Grade" (high purity). GMP-grade material is rarely available off-the-shelf and typically requires a custom synthesis contract or rigorous in-house purification of industrial stock.

Supplier Tiering Strategy

Tier	Supplier Type	Purity Profile	Recommended Use
Tier 1	Global Catalog (Sigma, TCI, Thermo)	>98% (HPLC), Trace Metal Controlled	Bench-scale synthesis, Reference Standards.
Tier 2	Specialty Fine Chem (Ambeed, BLD Pharm)	>97%, Variable Color (Tan/White)	Pilot-scale polymerizations, Material screening.
Tier 3	Bulk Industrial (China/India)	>95%, High Residual Solvents	Not recommended for medical R&D without recrystallization.

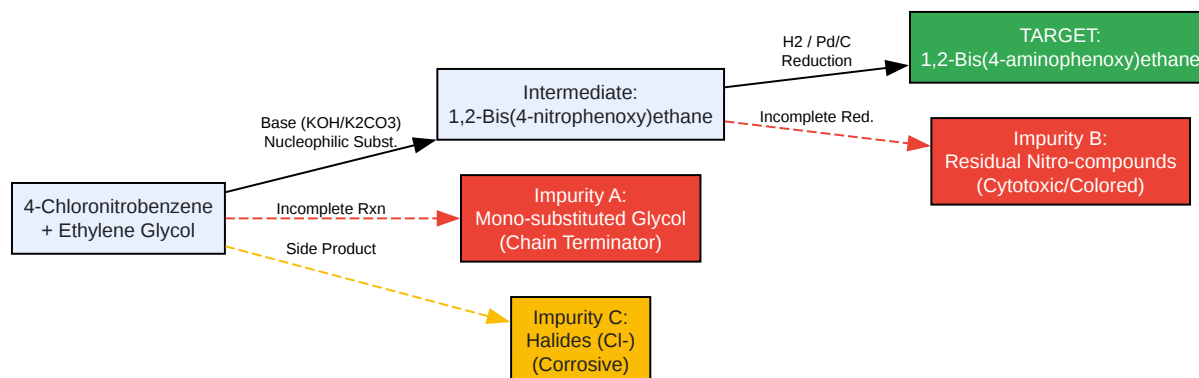
Sourcing Protocol: For medical device applications (ISO 10993 compliance), purchase Tier 1 for initial prototyping. For scale-up, procure Tier 2 material and implement the Purification Protocol (Section 5) to remove cytotoxic impurities (unreacted nitro-compounds).

Synthesis & Impurity Profiling

Understanding the synthesis route is the only way to predict and detect "silent" impurities that standard CoAs might miss. The dominant industrial route is the Williamson Ether Synthesis followed by Catalytic Reduction.

Mechanistic Pathway & Risk Points

The following diagram illustrates the synthesis flow and the origin of critical impurities.



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Figure 1: Synthesis pathway of Bis(4-aminophenoxy)ethane showing origins of chain-terminating and cytotoxic impurities.

Impurity Impact:

- Mono-substituted Glycol: Acts as a chain terminator in polymerization, drastically reducing the molecular weight and mechanical strength of the final medical device.
- Residual Nitro-compounds: Highly colored (yellow/orange) and potentially mutagenic. Must be controlled to <0.1% for medical applications.

Self-Validating Quality Control Protocol

Do not rely solely on the supplier's Certificate of Analysis (CoA). Implement this internal qualification workflow.

A. Identity & Isomer Confirmation (NMR)

- Technique: ¹H-NMR (DMSO-d₆, 400 MHz).
- Acceptance Criteria:
 - Aromatic Protons: Two doublets (AA'BB' system) at ~6.5–6.8 ppm.
 - Linker Protons: Singlet at ~4.15 ppm (4H, -O-CH₂-CH₂-O-).

- Amine Protons: Broad singlet at ~4.6 ppm.
- Isomer Check: If the linker protons appear as complex multiplets or if aromatic splitting is not AA'BB', suspect the ortho isomer or asymmetry.

B. Purity & Impurity Quantification (HPLC)

Standard reverse-phase methods often fail to separate the diamine from the mono-amine intermediate due to similar polarity. Use this buffered method.

Method Parameters:

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m.
- Mobile Phase A: 10 mM Ammonium Acetate (pH 5.5).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient: 10% B to 80% B over 20 mins.
- Detection: UV at 240 nm (aromatic ether) and 290 nm (amine).
- Flow Rate: 1.0 mL/min.[\[2\]](#)[\[3\]](#)
- Temperature: 30°C.

Pass Criteria:

- Main Peak Purity: >98.5% (Area %).[\[4\]](#)
- Single largest impurity: <0.5%.
- Color Check: Prepare a 5% solution in DMAc (Dimethylacetamide). It must be clear and colorless to pale straw. Dark brown indicates oxidation (reject).

Handling & Stability

- Oxidation Sensitivity: Aromatic amines oxidize rapidly in air, turning purple/brown.

- Storage: Store under Argon/Nitrogen at +2°C to +8°C.
- Recrystallization (If needed):
 - Dissolve crude solid in boiling Ethanol (or Ethanol/Water 90:10).
 - Add activated charcoal (remove color), filter hot.
 - Cool slowly to 4°C.
 - Filter crystals and dry under vacuum at 60°C for 12 hours.

References

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